A Comprehensive Spectroscopic Guide to Regorafenib Impurity A

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Compound of Interest

Compound Name:	*4-(4-Amino-3-fluorophenoxy)-N-methylpicolinamide*
CAS No.:	*757251-39-1*
Cat. No.:	*B586618*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed analysis of the spectroscopic data for Regorafenib impurity A, a known process-related impurity of the multi-kinase inhibitor, Regorafenib. Understanding the spectral characteristics of such impurities is paramount for robust analytical method development, quality control, and ensuring the safety and efficacy of the final drug product. This document, structured with the practicing scientist in mind, offers not just data, but also the rationale behind the analytical techniques and interpretation of the spectral features.

Introduction: The Significance of Impurity Profiling in Drug Development

Regorafenib is a potent oral multi-kinase inhibitor used in the treatment of various cancers. As with any synthesized active pharmaceutical ingredient (API), the manufacturing process can lead to the formation of impurities. Regulatory bodies worldwide mandate the identification,

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quantification, and control of these impurities to ensure the safety and quality of the drug product.

Regorafenib impurity A, chemically identified as 4-(4-amino-3-fluorophenoxy)-N-methylpyridine-2-carboxamide, is a significant process-related impurity that requires careful monitoring. This guide will delve into the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—used for the structural elucidation and characterization of this specific impurity.

Chemical Identity of Regorafenib Impurity A

A solid understanding of the molecular structure is the foundation for interpreting spectroscopic data.

Parameter	Value	Source(s)
Chemical Name	4-(4-amino-3-fluorophenoxy)-N-methylpyridine-2-carboxamide	[1][2][3]
CAS Number	757251-39-1	[1][2][4]
Molecular Formula	$C_{13}H_{12}FN_3O_2$	[1][4]
Molecular Weight	261.25 g/mol	[1][4]

Below is a 2D representation of the molecular structure of Regorafenib Impurity A.

Figure 1: 2D Structure of Regorafenib Impurity A.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Expected Mass Spectrometric Data

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For Regorafenib impurity A, with a molecular formula of $C_{13}H_{12}FN_3O_2$, the expected accurate mass of the protonated molecule $[M+H]^+$ can be calculated. This serves as a primary confirmation of the impurity's identity.

Ion	Calculated m/z
$[M+H]^+$	262.0986
$[M+Na]^+$	284.0805

Note: Calculated m/z values are based on the most abundant isotopes of each element.

Fragmentation Pathway

Tandem mass spectrometry (MS/MS) experiments are crucial for structural elucidation. By inducing fragmentation of the parent ion, a characteristic pattern of product ions is generated, which provides insights into the molecule's substructures. The fragmentation of Regorafenib impurity A is expected to occur at the more labile bonds, such as the ether linkage and the amide bond.

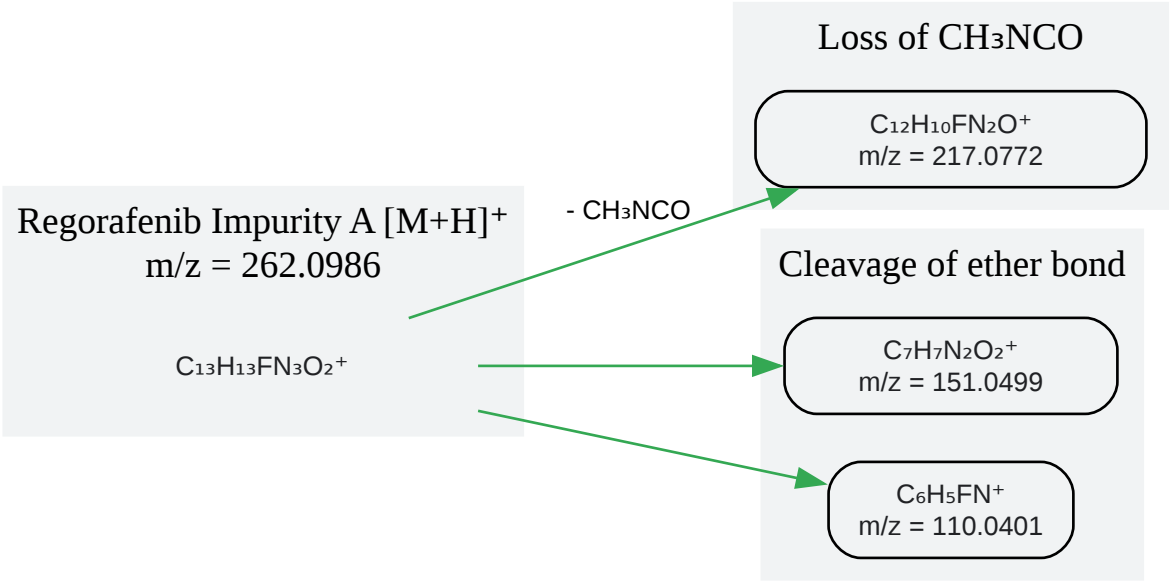

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Figure 2: Proposed ESI-MS/MS Fragmentation of Regorafenib Impurity A.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the unambiguous structural determination of organic molecules. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of each atom in the molecule.

Predicted ^{1}H and ^{13}C NMR Spectral Data

Based on the structure of Regorafenib impurity A, the following table summarizes the predicted chemical shifts (δ) in ppm. These predictions are based on established chemical shift principles and data from similar structural motifs. The numbering scheme corresponds to the IUPAC name.

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Position	Predicted ^{1}H δ (ppm), Multiplicity, J (Hz)	Predicted ^{13}C δ (ppm)
Pyridine Ring		
2-C=O	-	~165
3-H	~7.5 (d, J≈2)	~110
5-H	~7.0 (dd, J≈8, 2)	~115
6-H	~8.3 (d, J≈8)	~150
4-O	-	~168
Phenoxy Ring		
1'-C	-	~145
2'-H	~7.2 (dd, J≈8, 2)	~118
3'-F	-	~155 (d, ^{1}JCF≈245)
4'-NH_2	~4.0 (br s)	~135 (d, ^{2}JCF≈10)
5'-H	~6.8 (t, J≈8)	~115 (d, ^{2}JCF≈20)
6'-H	~6.9 (dd, J≈8, 2)	~105 (d, ^{3}JCF≈5)
N-methylcarboxamide		
N-CH_3	~2.8 (d, J≈5)	~26
NH	~8.5 (q, J≈5)	-

Note: Predicted chemical shifts are approximate and can vary based on solvent and experimental conditions. J values are coupling constants.

A study by Baira et al. on the degradation products of Regorafenib identified a major degradation product, DP1, which corresponds to the structure of Regorafenib impurity A.[4] The supplementary information of this publication provides the experimental ^{1}H and ^{13}C NMR spectra, which can be used as a reference.

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Experimental Protocols

To ensure the reproducibility and accuracy of the spectroscopic data, standardized experimental protocols are essential.

Mass Spectrometry (LC-MS/MS)

- Sample Preparation: Dissolve an accurately weighed amount of Regorafenib impurity A reference standard in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 10 µg/mL.
- Chromatographic Separation:
  - Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 µm) is typically used.[4]
  - Mobile Phase: A gradient elution with 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile/methanol (80:20, v/v) (B) is a common choice.[4]
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometric Detection:
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - MS Scan Mode: Full scan from m/z 100-500 for parent ion identification.
  - MS/MS Scan Mode: Product ion scan of the $[M+H]^+$ ion (m/z 262.1) to obtain the fragmentation pattern.
  - Collision Energy: Optimize to achieve a good distribution of fragment ions.

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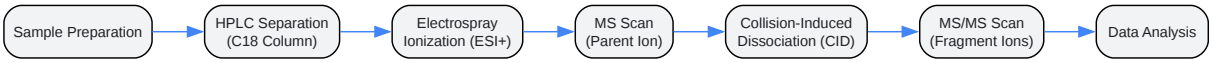

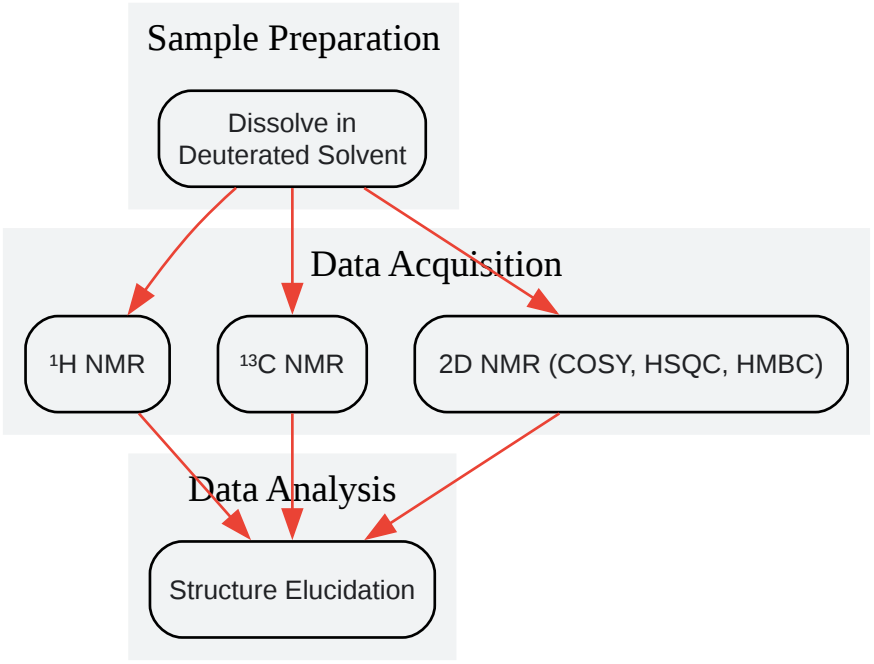

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Figure 4: Workflow for NMR-based structure elucidation.

Conclusion

The comprehensive spectroscopic analysis of Regorafenib impurity A using mass spectrometry and nuclear magnetic resonance spectroscopy provides a robust framework for its identification and characterization. The data and protocols presented in this guide serve as a valuable resource for analytical scientists and researchers in the pharmaceutical industry, aiding in the development of reliable methods for impurity profiling and ensuring the quality and safety of Regorafenib drug products. Adherence to these well-defined analytical procedures is critical for regulatory compliance and for delivering safe and effective medicines to patients.

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